

Personal protective equipment for handling GPR61 Inverse agonist 1

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Compound of Interest

Compound Name: GPR61 Inverse agonist 1

Cat. No.: B12375188

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Essential Safety and Handling of GPR61 Inverse Agonist 1

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This document provides crucial safety and logistical information for handling **GPR61 Inverse Agonist 1**. As a novel research chemical, it should be handled with the utmost care by trained professionals in a laboratory setting. The full toxicological properties of this compound are not yet known. Therefore, it is essential to follow standard laboratory safety protocols and treat the substance as potentially hazardous.

I. Compound Information

Property	Value
Molecular Formula	C22H26F2N6O5S ^{[1][3]}
Molecular Weight	524.54 g/mol ^[1]
Appearance	Solid powder ^[4]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month. ^[1]

II. Personal Protective Equipment (PPE)

A thorough hazard assessment is necessary to determine the appropriate PPE for handling **GPR61 Inverse Agonist 1**.^[5] The following table outlines the minimum recommended PPE based on general laboratory safety standards for handling chemicals of unknown toxicity.^[6]^[7]
^[8]

PPE Category	Minimum Requirement	Rationale
Body Protection	Flame-resistant lab coat.[7]	Protects skin and clothing from splashes and spills.[8]
Eye and Face Protection	Safety glasses with side-shields meeting ANSI Z87.1 standards.[6][7]	Protects eyes from flying particles and chemical splashes.
Chemical splash goggles.[7]	Recommended for all work with corrosive and hazardous liquids, especially when handling volumes over 1 liter. [7]	
Face shield.	Should be worn in addition to safety glasses or goggles when there is a significant splash hazard.[6][7]	
Hand Protection	Chemically resistant gloves (e.g., Nitrile).	Protects hands from direct contact with the chemical. The specific glove material should be chosen based on the solvent used. It is advisable to consult the glove manufacturer's compatibility chart.
Foot Protection	Closed-toe shoes.[7]	Protects feet from spills and falling objects.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Minimizes inhalation exposure. A respirator may be necessary for handling large quantities or if there is a risk of aerosolization.[8]

III. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **GPR61 Inverse Agonist 1**, from preparation to use in experiments.

- Preparation and Planning:
 - Review the available product information and this safety guide thoroughly.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare the workspace in a designated area, preferably within a chemical fume hood.
 - Have a chemical spill kit readily accessible.
- Donning PPE:
 - Put on a lab coat, ensuring it is fully buttoned.
 - Wear closed-toe shoes and long pants.
 - Put on safety glasses or goggles.
 - Wash hands and don the appropriate chemically resistant gloves.
- Compound Handling and Solution Preparation:
 - Handle the solid powder carefully to avoid generating dust.
 - Weigh the required amount of the compound in a tared, sealed container if possible.
 - To prepare a stock solution, add the appropriate solvent (e.g., DMSO) slowly to the compound.^[1] Use of an ultrasonic bath may be necessary to fully dissolve the compound.
^[1]
 - Clearly label all solutions with the compound name, concentration, solvent, date, and your initials.

- Experimental Use:
 - Conduct all experimental procedures involving the compound within a chemical fume hood to minimize inhalation risk.
 - Avoid direct contact with skin, eyes, and clothing.
 - If working outside a fume hood, ensure adequate ventilation and wear appropriate respiratory protection if necessary.
- Post-Experiment Procedures:
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Remove gloves and dispose of them in the appropriate chemical waste container.
 - Wash hands thoroughly with soap and water.
 - Store the compound and any prepared solutions according to the recommended storage conditions.^[1]

IV. Disposal Plan

All waste materials contaminated with **GPR61 Inverse Agonist 1** must be disposed of as hazardous chemical waste.

- Solid Waste:
 - Contaminated consumables such as gloves, weigh paper, and pipette tips should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not pour chemical waste down the drain.

- Waste Pickup:
 - Follow your institution's guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for specific procedures.

V. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste. For large spills, evacuate the area and contact your institution's EHS department.

Caption: Workflow for handling **GPR61 Inverse Agonist 1**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. usbio.net [usbio.net]
- 3. GPR61 Inverse agonist 1 | C22H26F2N6O5S | CID 168510218 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. GPR61 inverse agonist compound 1 | GPR61 inverse agonist | Probechem Biochemicals [probechem.com]
- 5. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 6. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 7. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 8. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- To cite this document: BenchChem. [Personal protective equipment for handling GPR61 Inverse agonist 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375188#personal-protective-equipment-for-handling-gpr61-inverse-agonist-1]

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